

Technical Guide: Chemical Properties of 2,2-Difluoro-4-pentenoic Acid

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Compound of Interest

Compound Name: 2,2-Difluoro-4-methylenepentanedioic acid

Cat. No.: B580828

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Disclaimer: This technical guide provides information on 2,2-Difluoro-4-pentenoic acid. No public domain information could be located for "**2,2-Difluoro-4-methylenepentanedioic acid**." The data herein should not be considered applicable to any other compound.

Introduction

This document provides a summary of the known chemical and physical properties of 2,2-Difluoro-4-pentenoic acid. This fluorinated carboxylic acid is of interest to researchers in medicinal chemistry and materials science due to the unique properties conferred by the gem-difluoro group. The information is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The following table summarizes the key quantitative data available for 2,2-Difluoro-4-pentenoic acid.

Property	Value	Source
Molecular Formula	C5H6F2O2	[1][2]
Molecular Weight	136.10 g/mol	[1]
CAS Number	55039-89-9	[1][2][3]
IUPAC Name	2,2-difluoropent-4-enoic acid	[1][2]
Boiling Point	56-58 °C (at 3 mmHg)	[3]
Refractive Index	1.3845-1.3895 (at 20 °C)	[2]
Form	Liquid	[2]
Appearance	Clear colorless to yellow	[2]
Purity (Assay GC)	≥96.0%	[2]
Purity (Aqueous acid-base Titration)	≥96.0 to ≤104.0%	[2]
XLogP3	1.6	[1]

Spectroscopic Data

While detailed spectra are not provided in the search results, the existence of ¹³C NMR spectra is noted.[1] Predicted mass spectrometry data for various adducts is also available.[4]

Experimental Protocols

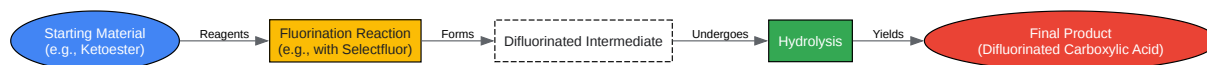
Detailed experimental protocols for the synthesis of 2,2-Difluoro-4-pentenoic acid are not available in the public domain based on the conducted searches.

Biological Activity and Signaling Pathways

There is no publicly available information regarding the biological activity or any associated signaling pathways for 2,2-Difluoro-4-pentenoic acid.

Mandatory Visualization

As no specific experimental workflows or signaling pathways for 2,2-Difluoro-4-pentenoic acid were found, a generalized logical workflow for the synthesis of a difluorinated carboxylic acid is presented below. This is a conceptual representation and not a validated protocol for the target compound.



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References

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